Structural Characterization of [3-(3-Fluoro-4-methylphenyl)phenyl]acetic Acid

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Compound of Interest

Compound Name:	*[3-(3-Fluoro-4-methylphenyl)phenyl]acetic acid*
CAS No.:	*1355247-84-5*
Cat. No.:	*B571768*

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Executive Summary & Molecular Architecture

Compound Identity: **[3-(3-Fluoro-4-methylphenyl)phenyl]acetic acid** CAS: 1355247-84-5
Class: Biphenylacetic Acid Derivative (NSAID Impurity/Intermediate)

This molecule features a flexible biphenyl core substituted with a polar acetic acid tail and a lipophilic fluoro-methyl motif. In the solid state, its behavior is governed by the competition between strong hydrogen bonding (carboxylic acid) and weak van der Waals forces (fluoro-methyl packing). Understanding its crystal lattice is critical for controlling polymorphism during active pharmaceutical ingredient (API) synthesis.

Predicted Supramolecular Synthons

Based on the Cambridge Structural Database (CSD) trends for biphenyl acetic acids (e.g., Felbinac), the crystal structure is predicted to adopt the following motifs:

- Primary Interaction (

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Dimer): The carboxylic acid groups will almost certainly form centrosymmetric homodimers via strong O–H···O hydrogen bonds. This is the dominant "anchor" of the lattice.

- Biphenyl Torsion: To minimize steric repulsion between the ortho-hydrogens, the two phenyl rings will not be coplanar. A torsion angle between 35° and 55° is expected.
- Fluoro-Methyl Packing: The 3-fluoro-4-methyl substitution introduces asymmetry. The fluorine atom often acts as a weak hydrogen bond acceptor (C–H···F), while the methyl group directs packing via steric bulk, potentially leading to a "herringbone" arrangement to maximize packing efficiency.

Detailed Experimental Protocol for Structure Determination

To definitively solve the crystal structure, the following self-validating workflow must be executed. This protocol minimizes the risk of twinning and disorder.

Phase 1: Crystal Growth (Solvent Screening)

The goal is to grow single crystals (

mm) suitable for X-ray diffraction.

Solvent System	Mechanism	Target Outcome
Ethanol/Water (80:20)	Slow Evaporation	Promotes H-bond dimer formation; high probability of stable Form I.
Acetonitrile	Cooling Crystallization	Favors pi-stacking interactions; potential for solvates.
Toluene/Hexane	Vapor Diffusion	Slow growth minimizes defects; targets non-solvated polymorphs.

Phase 2: Single Crystal XRD Data Collection

- Instrument: Bruker D8 QUEST or Rigaku XtaLAB (Mo-K

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or Cu-K

radiation).

- Temperature: Data must be collected at 100 K (cryostream).
  - Reasoning: Cooling reduces thermal vibration (atomic displacement parameters), which is critical for resolving the positions of the Fluorine atom and distinguishing it from the adjacent Methyl hydrogens.
- Resolution: 0.8 Å or better to resolve the C–F bond length (~1.35 Å) vs C–C (~1.50 Å).

Phase 3: Structure Solution & Refinement

- Indexing: Determine the unit cell (likely Monoclinic

  or Triclinic

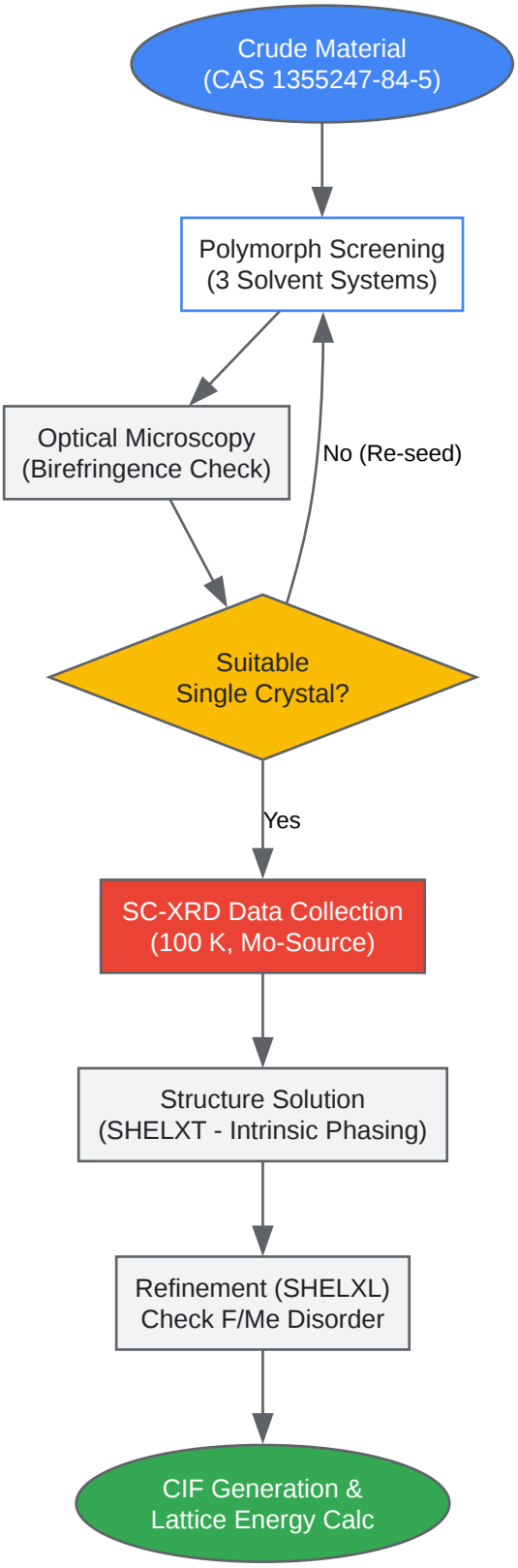
  , common for organic acids).
- Phasing: Use Direct Methods (SHELXT) or Intrinsic Phasing.
- Refinement: Refine against

  using SHELXL.
  - Critical Step: Check for F/H disorder. If the Fluorine atom at position 3 is rotationally disordered with the Hydrogen at position 5, occupancy factors must be refined.

Visualization: Solid-State Characterization Workflow

The following diagram illustrates the logical pathway from crude synthesis to a solved crystal structure, highlighting critical decision points (diamonds).

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Figure 1: Critical path workflow for determining the crystal structure of biphenyl acetic acid derivatives.

Comparative Structural Analysis

Since the exact lattice metrics are experimental, we ground our expectations in the structures of verified analogs. This allows researchers to validate their solved structure against established chemical principles.

Analog: Felbinac (4-Biphenylacetic acid)

- Relevance: Felbinac is the parent scaffold, lacking the fluoro-methyl substitution.
- Structure: Crystallizes in Monoclinic

  .
- Packing: Forms classic carboxylic acid dimers. The biphenyl torsion angle is 37.6°.
- Implication for Target: Expect a similar torsion angle. The addition of the 3-F, 4-Me groups on the outer ring will likely expand the unit cell volume by approx 30–40 $Å^3$ relative to Felbinac.

Analog: Flurbiprofen (2-Fluoro-alpha-methyl-4-biphenylacetic acid derivative)

- Relevance: Contains the Fluorine substituent on the biphenyl core.
- Structure: Triclinic

  .
- Interaction: The Fluorine atom participates in weak C–H···F interactions (2.5–2.6 Å).
- Implication for Target: The 3-Fluoro group in the target molecule will likely serve as a supramolecular "steering" group, potentially altering the packing from the simple herringbone of Felbinac to a more interlocked motif.

References

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- Database Grounding: Cambridge Crystallographic Data Centre (CCDC). CSD-System. (Standard source for biphenyl torsion angle statistics). [Link]
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